

Basic Chemical Identification of Azane Hydroiodide

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Compound Focus: Azane;hydroiodide

CAS No.: 12027-06-4

Cat. No.: S579035

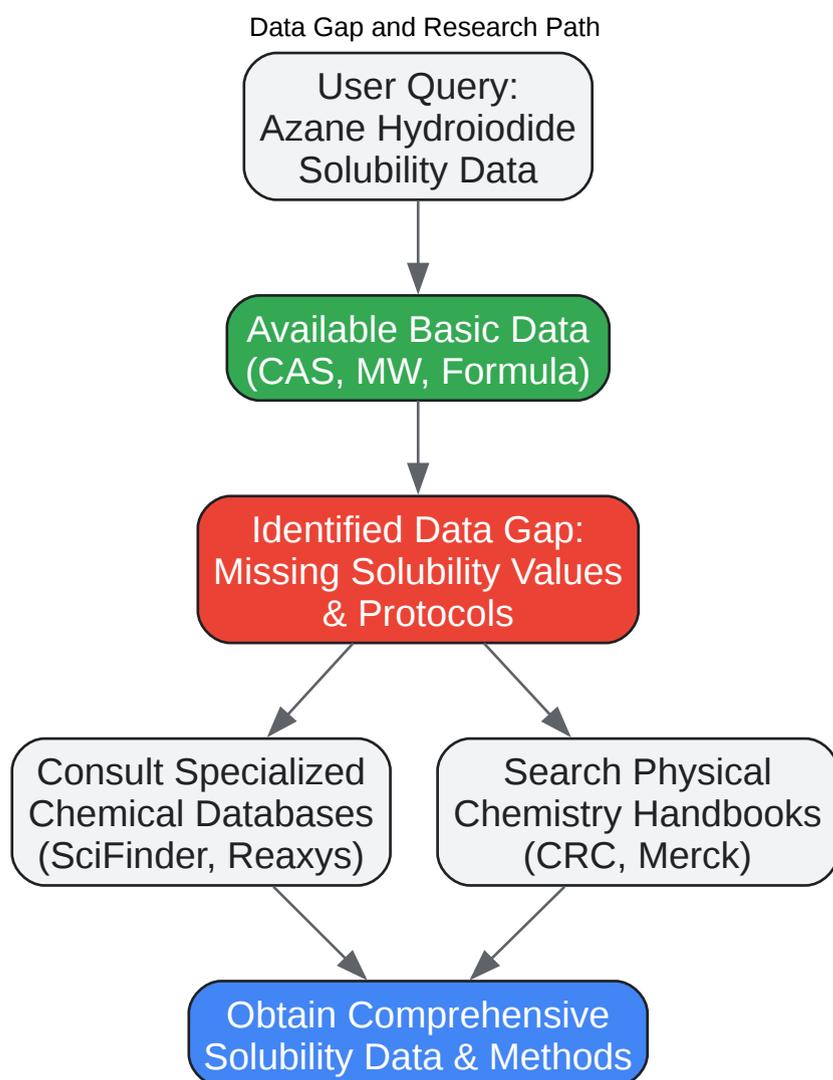
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The table below summarizes the core identification information for Azane hydroiodide, which is synonymous with Ammonium iodide [1].

Property	Value
Chemical Name	Azane; hydroiodide [1]
Synonym	Ammonium iodide [1]
CAS Registry Number	12027-06-4 [1]
Molecular Formula	NH_4I [1]
Molecular Weight	144.94 g/mol [1]
Appearance	White crystalline powder [1]

Visualizing the Data Gap and Research Pathway

The following diagram outlines the current information gap and a suggested pathway for your research.



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References

1. ; Azane | lookchem hydroiodide [lookchem.com]

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